

Application Notes and Protocols: 3-Chloro-2-hydroxybenzaldehyde in Agrochemical Research

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Compound of Interest

Compound Name: 3-Chloro-2-hydroxybenzaldehyde

Cat. No.: B016314

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These application notes provide a comprehensive overview of the utility of **3-chloro-2-hydroxybenzaldehyde** as a precursor in the synthesis of novel compounds with potential applications in agrochemical research. The focus is on the synthesis of Schiff bases and their derivatives, which have demonstrated significant antimicrobial properties, suggesting their potential as fungicides or bactericides.

Introduction

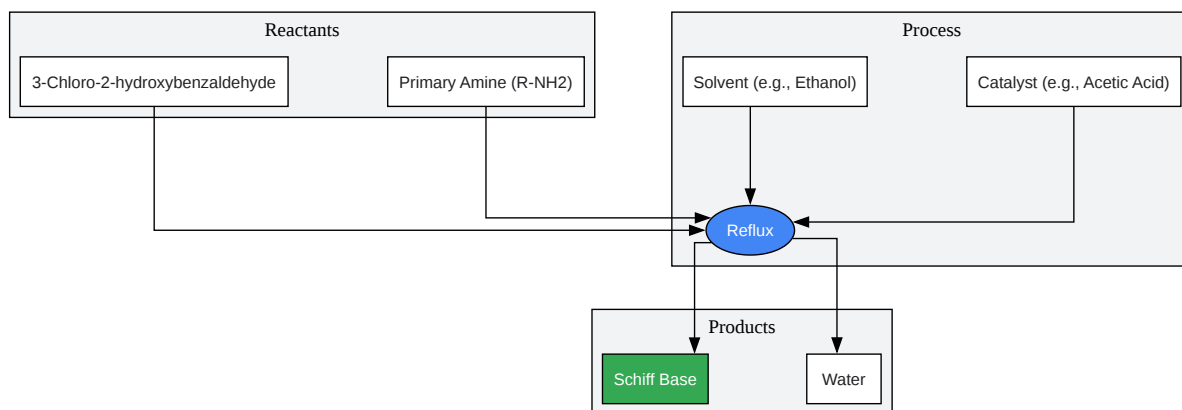
3-Chloro-2-hydroxybenzaldehyde, also known as 3-chlorosalicylaldehyde, is a versatile organic compound.^[1] Its chemical structure, featuring an aldehyde, a hydroxyl group, and a chlorine atom on a benzene ring, makes it a valuable starting material for the synthesis of a variety of heterocyclic compounds and Schiff bases.^[1] In the context of agrochemical research, derivatives of **3-chloro-2-hydroxybenzaldehyde** have been investigated for their biological activities, particularly their potential as antimicrobial agents to combat plant pathogens.

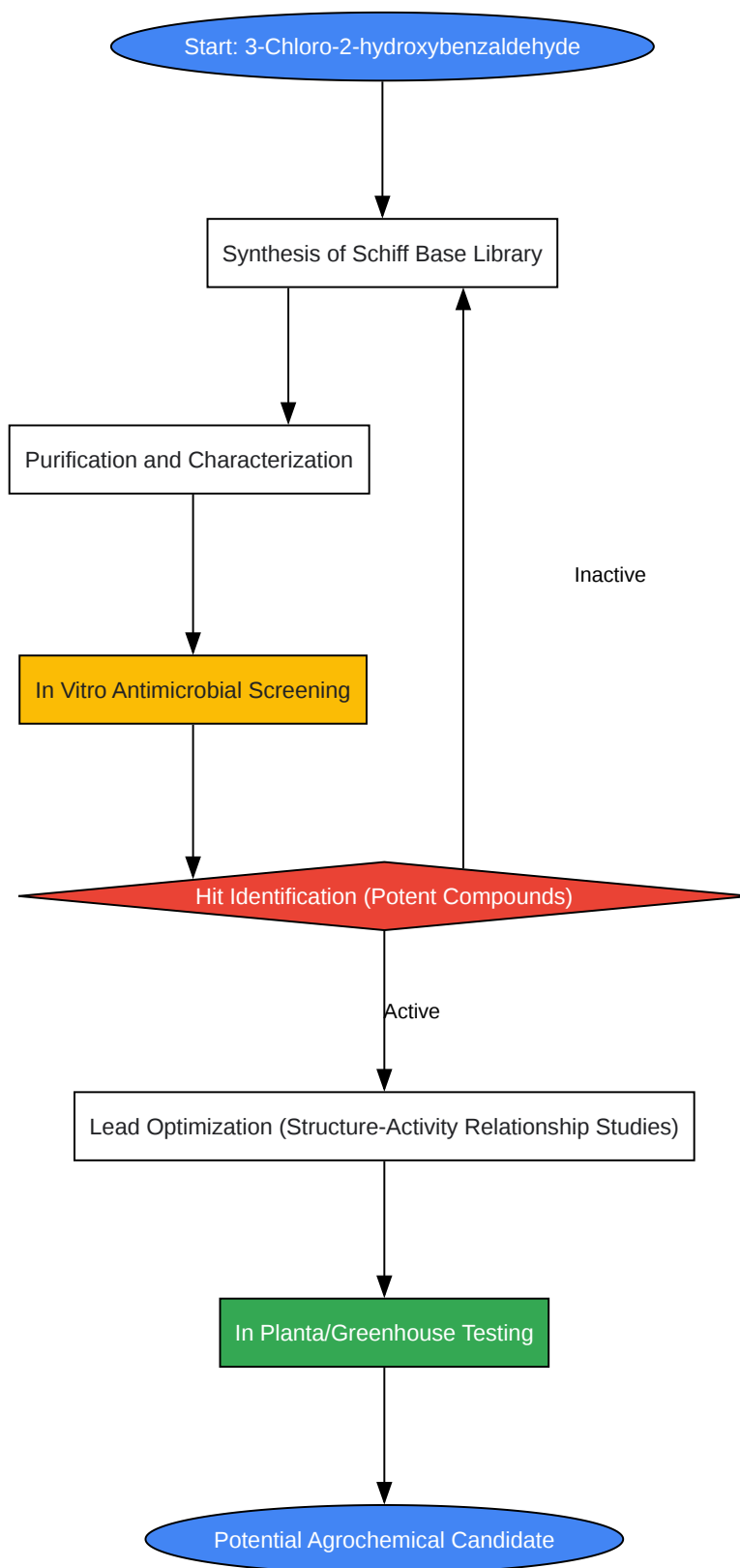
Key Application: Synthesis of Schiff Bases with Antimicrobial Activity

The most prominent application of **3-chloro-2-hydroxybenzaldehyde** in agrochemical research is its use as a precursor for the synthesis of Schiff bases. Schiff bases are formed by

the condensation of a primary amine with an aldehyde or ketone. The resulting imine ($-C=N-$) group is a key feature that contributes to the biological activity of these compounds. Schiff bases derived from **3-chloro-2-hydroxybenzaldehyde**, and their metal complexes, have shown promising in vitro antifungal and antibacterial activity, making them interesting candidates for the development of new fungicides and bactericides.

The synthesis of Schiff bases from **3-chloro-2-hydroxybenzaldehyde** is a straightforward condensation reaction. The general workflow is depicted below.





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References

- 1. Synthesis and characterization of different complexes derived from Schiff base and evaluation as a potential anticancer, antimicrobial, and insecticide agent - PMC [pmc.ncbi.nlm.nih.gov]
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